An In-Depth Technical Guide to Ethyl 5-nitro-2-propylnicotinate

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Compound of Interest

Compound Name:	*Ethyl 5-nitro-2-propylnicotinate*
Cat. No.:	*B13182528*

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Introduction

Ethyl 5-nitro-2-propylnicotinate is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Its structure, incorporating a nitro group, a propyl substituent, and an ethyl ester on the pyridine core, suggests a versatile scaffold for the synthesis of novel compounds. The nitroaromatic moiety is a well-known pharmacophore and a precursor for various functional groups, making this compound a valuable building block in drug discovery. This guide provides a comprehensive overview of its chemical identity, a plausible synthetic route, predicted physicochemical properties, potential applications, and essential safety information.

Chemical Identity and Identifiers

While a specific CAS number for **Ethyl 5-nitro-2-propylnicotinate** is not readily available in public databases, its molecular structure and other identifiers can be defined. The compound consists of a pyridine ring with an ethyl carboxylate group at position 3, a propyl group at position 2, and a nitro group at position 5.

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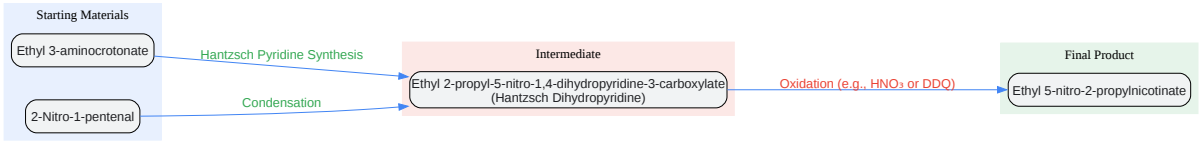
Identifier	Value	Source
IUPAC Name	Ethyl 5-nitro-2-propylpyridine-3-carboxylate	N/A
Molecular Formula	$C_{11}H_{14}N_2O_4$	
Molecular Weight	238.24 g/mol	
Canonical SMILES	CCCc1nc(cc(c1C(=O)OCC)[O-])	N/A
InChI Key	(Predicted)	N/A
CAS Number	Not readily available	N/A

A closely related analog, Ethyl 2-methyl-5-nitro-pyridine-3-carboxylate, has the CAS number 51984-71-5.[1]

Synthesis and Mechanism

A plausible synthetic route for **Ethyl 5-nitro-2-propylnicotinate** can be devised based on established methods for the synthesis of substituted pyridines. A potential multi-step synthesis is outlined below, starting from commercially available materials.

Proposed Synthetic Pathway



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Caption: Proposed Hantzsch-type synthesis of **Ethyl 5-nitro-2-propylnicotinate**.

Experimental Protocol

Step 1: Hantzsch Dihydropyridine Synthesis

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add ethyl 3-aminocrotonate (1 equivalent) and a suitable solvent such as ethanol.
- Addition of Reactant: Slowly add 2-nitro-1-pentenal (1 equivalent) to the solution. The aldehyde can be synthesized from propionaldehyde and nitromethane via a Henry reaction followed by dehydration.
- Reaction Conditions: The reaction mixture is typically stirred at room temperature or gently heated to facilitate the condensation and cyclization, forming the dihydropyridine intermediate.
- Work-up: After the reaction is complete (monitored by TLC), the solvent is removed under reduced pressure. The crude product can be purified by recrystallization or column chromatography.

Causality: The Hantzsch pyridine synthesis is a classic and reliable method for constructing the pyridine ring from a β-enamino ester, an aldehyde, and a β-ketoester (or in this case, a nitro-alkene which can act as a Michael acceptor). The choice of ethanol as a solvent is due to its ability to dissolve the reactants and its appropriate boiling point for this type of condensation.

Step 2: Oxidation to the Pyridine Ring

- Oxidizing Agent: The crude dihydropyridine from the previous step is dissolved in a suitable solvent like acetic acid or chloroform.
- Reaction: An oxidizing agent such as nitric acid, ceric ammonium nitrate (CAN), or 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) is added portion-wise to the solution at a controlled temperature (often cooled in an ice bath initially).
- Reaction Monitoring: The progress of the aromatization is monitored by TLC.

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- Purification: Upon completion, the reaction mixture is worked up by neutralizing the acid (if used) and extracting the product with an organic solvent. The final product, **Ethyl 5-nitro-2-propylnicotinate**, is then purified by column chromatography.

Causality: The dihydropyridine intermediate is readily oxidized to the more stable aromatic pyridine ring. Nitric acid is a common and effective oxidizing agent for this transformation. The purification by column chromatography is necessary to remove any unreacted starting materials and byproducts.

Physicochemical Properties (Predicted)

The following properties are estimated based on the compound's structure and data from structurally similar compounds, such as Ethyl 2-methyl-5-nitro-pyridine-3-carboxylate and other substituted ethyl nicotinates.

Property	Predicted Value	Notes
Appearance	Pale yellow solid or oil	Based on analogs like ethyl 2-methyl-5-nitronicotinate.
Boiling Point	> 300 °C at 760 mmHg	Estimated based on the increased molecular weight compared to ethyl nicotinate (223-224 °C).
Melting Point	N/A	Likely a low-melting solid or an oil at room temperature.
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, ethyl acetate). Sparingly soluble in water.	Typical for substituted aromatic esters.
logP	~2.5 - 3.5	Estimated based on the presence of the propyl group and the overall lipophilicity.

Spectroscopic Data (Predicted)

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- ^{1}H NMR: Expected signals would include a triplet and quartet for the ethyl ester protons, signals for the propyl group protons, and two distinct aromatic protons on the pyridine ring. The chemical shifts of the aromatic protons would be influenced by the electron-withdrawing nitro group and the electron-donating alkyl group.

- ^{13}C NMR: Signals corresponding to the carbons of the ethyl ester, propyl group, and the pyridine ring are expected. The carbons attached to the nitro group and the ester group would be significantly deshielded.

- IR Spectroscopy: Characteristic absorption bands would be observed for the C=O of the ester (around 1720-1740 cm^{-1}), the asymmetric and symmetric stretching of the nitro group (around 1520-1560 cm^{-1} and 1345-1385 cm^{-1} respectively), and C-N and C=C stretching vibrations of the pyridine ring.

Potential Applications in Research and Drug Development

Ethyl 5-nitro-2-propylnicotinate serves as a promising scaffold for the development of novel therapeutic agents and functional materials.

- Medicinal Chemistry: The nitroaromatic group is a key feature in several existing drugs and can be a precursor to an amino group, which can then be further functionalized. The reduction of the nitro group under hypoxic conditions, often found in solid tumors, makes this compound a potential candidate for the development of hypoxia-activated prodrugs.[2] The pyridine core is a common motif in many biologically active molecules.

- Agrochemicals: Substituted pyridines are widely used as herbicides and insecticides. The unique substitution pattern of this compound could lead to the discovery of new agrochemicals with improved efficacy and selectivity.

- Materials Science: Nitro-containing compounds can have interesting optical and electronic properties. This molecule could be explored as a building block for nonlinear optical materials or as a component in organic light-emitting diodes (OLEDs) after suitable modification.

Safety and Handling

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As a Senior Application Scientist, it is imperative to handle all chemical compounds with the utmost care, following established safety protocols. For **Ethyl 5-nitro-2-propylnicotinate**, the following precautions are recommended based on the hazards associated with nitroaromatic compounds and pyridine derivatives.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves (e.g., nitrile).
- Handling: Handle the compound in a well-ventilated fume hood to avoid inhalation of any potential vapors or dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations. Nitro compounds can be energetic and should be handled with care during disposal.

Hazard Statements (Predicted):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Predicted):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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Conclusion

Ethyl 5-nitro-2-propylnicotinate is a chemical entity with significant potential for further exploration in various scientific fields. While detailed experimental data is currently limited, this guide provides a solid foundation for researchers by outlining its identity, a practical synthetic approach, predicted properties, and key safety considerations. Its versatile structure makes it a valuable intermediate for the synthesis of a wide range of novel molecules with potential applications in medicine, agriculture, and materials science. As with any new compound, thorough characterization and safety evaluation are paramount for its successful application.

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